

Mpo-IN-28: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *Mpo-IN-28*
CAS No.: *37836-90-1*
Cat. No.: *B1676807*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Mpo-IN-28 is a potent and selective inhibitor of myeloperoxidase (MPO), a heme-containing peroxidase enzyme implicated in the pathology of numerous inflammatory diseases. This document provides a comprehensive technical overview of **Mpo-IN-28**, including its chemical properties, mechanism of action, quantitative inhibitory data, and detailed experimental protocols. This guide is intended to serve as a valuable resource for researchers investigating the role of MPO in disease and for those involved in the development of novel anti-inflammatory therapeutics.

Chemical Properties and Data

Mpo-IN-28, also referred to as Compound 28, is a small molecule inhibitor of myeloperoxidase. [1][2] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	N-(7-methoxy-4-methyl-2-quinazolinyl)-guanidine	[3]
Synonyms	MPO Inhibitor 28, Myeloperoxidase Inhibitor 28	[3]
CAS Number	37836-90-1	[1][3]
Molecular Formula	C ₁₁ H ₁₃ N ₅ O	[3]
Molecular Weight	231.25 g/mol	[1]
Appearance	Solid	[3]
Solubility	DMSO: 22.73 mg/mL (98.29 mM) to 46 mg/mL (198.91 mM)	[1][2]
Storage	Store at -20°C	[1]

Mechanism of Action and Biological Activity

Mpo-IN-28 is a potent inhibitor of myeloperoxidase (MPO), an enzyme primarily found in the azurophilic granules of neutrophils.[4] MPO plays a crucial role in the innate immune system by catalyzing the formation of reactive oxygen species, including hypochlorous acid (HOCl), which are used to kill pathogens.[4] However, excessive MPO activity can lead to oxidative damage to host tissues and has been implicated in the pathophysiology of various inflammatory conditions, including cardiovascular and neurodegenerative diseases.[5]

The primary mechanism of action of **Mpo-IN-28** is the direct inhibition of the enzymatic activity of MPO.[1]

Quantitative Biological Data

The following table summarizes the key quantitative data regarding the inhibitory activity of **Mpo-IN-28**.

Parameter	Value	Description	Reference
IC ₅₀ (MPO)	44 nM	Half-maximal inhibitory concentration against purified myeloperoxidase in a cell-free assay.	[1][2]
IC ₅₀ (MPO-mediated LDL oxidation)	90 nM	Half-maximal inhibitory concentration for the inhibition of MPO-mediated low-density lipoprotein oxidation.	
IC ₅₀ (MPO chlorination activity in human neutrophils)	~93.1 μM	Half-maximal inhibitory concentration for the reduction of the relative chlorination activity of MPO in human neutrophils.	
Cytotoxicity (NHDF cells)	17 μM	Half-maximal inhibitory concentration for cytotoxicity against normal human dermal fibroblasts after 72 hours.	

A Note on Historical Compound Classification

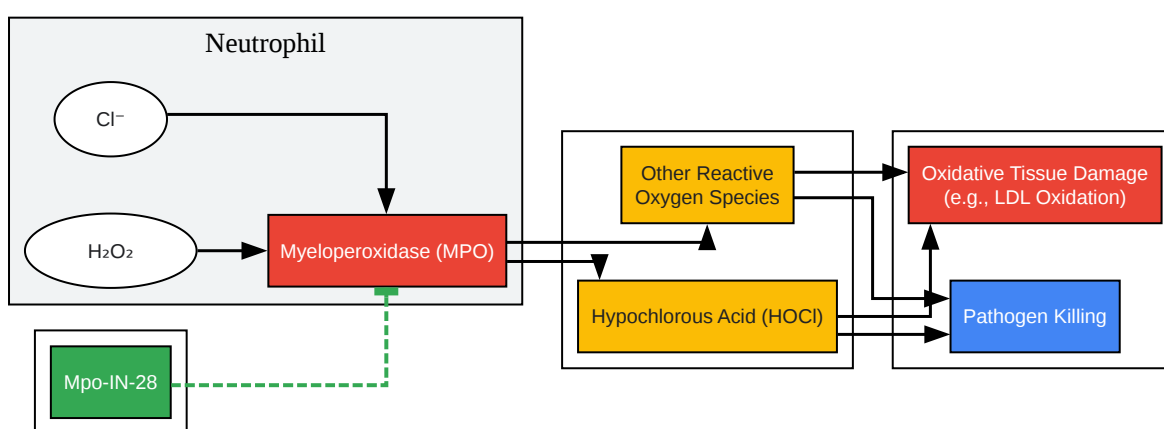
It is important for researchers to be aware that the chemical scaffold of **Mpo-IN-28** has been previously investigated in other contexts. A publication from 2003 identified a series of quinazolines, including the structure corresponding to **Mpo-IN-28**, as adenosine A2B receptor antagonists.[2][6] Another study from 2019 described its activity as a neuropeptide Y-like

receptor 7 (NPYLR7) agonist in mosquitoes.[7][8] A third paper from 2009 mentioned its use as a synthetic intermediate for bacterial DNA polymerase III inhibitors.[1][9] However, the primary and most potent activity identified for **Mpo-IN-28** in recent literature is the selective inhibition of myeloperoxidase. The references to its other activities predate its characterization as a potent MPO inhibitor and may represent off-target effects at significantly higher concentrations or activities in non-mammalian systems.

Signaling Pathways and Experimental Workflows

Myeloperoxidase Signaling Pathway

The following diagram illustrates the central role of MPO in generating reactive oxygen species and the point of inhibition by **Mpo-IN-28**.

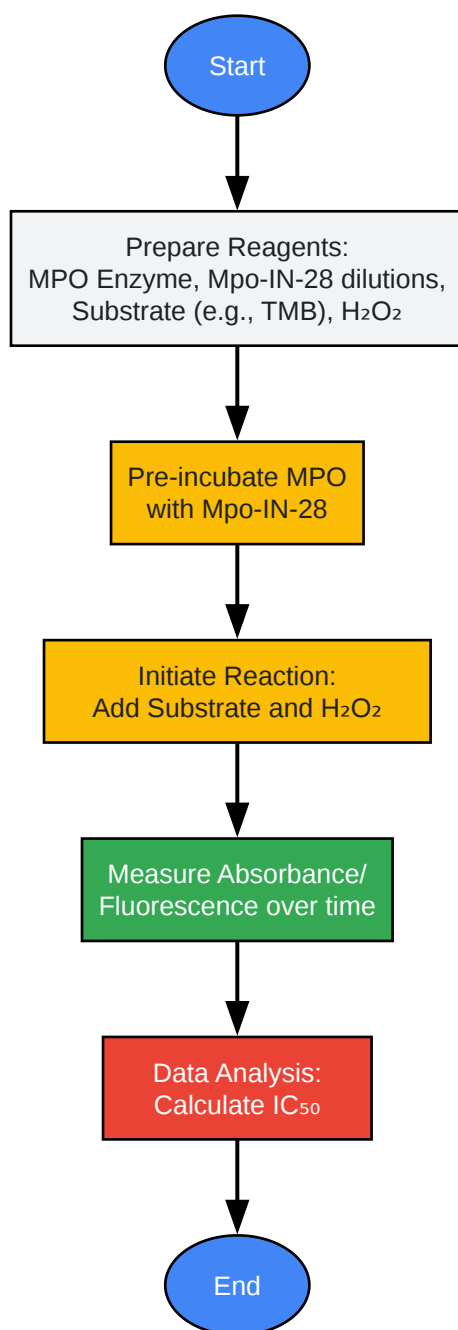


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Caption: Myeloperoxidase (MPO) signaling pathway and inhibition by **Mpo-IN-28**.

Experimental Workflow: In Vitro MPO Inhibition Assay

The following diagram outlines a typical experimental workflow for assessing the inhibitory activity of **Mpo-IN-28** on MPO in vitro.



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